

Personal protective equipment for handling 2,3,3-Trimethyl-2-butanol

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Compound of Interest

Compound Name: 2,3,3-Trimethyl-2-butanol

Cat. No.: B1595699

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Essential Safety and Handling Guide for 2,3,3-Trimethyl-2-butanol

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2,3,3-Trimethyl-2-butanol** (CAS: 594-83-2) in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of researchers, scientists, and drug development professionals. This chemical is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3,3-Trimethyl-2-butanol** is presented below.

Property	Value
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.20 g/mol
Boiling Point	131.5°C at 760 mmHg
Flash Point	33.6°C
Melting Point	17.0°C
Density	0.82 g/cm ³

Source:[1][3][4]

Personal Protective Equipment (PPE) and Engineering Controls

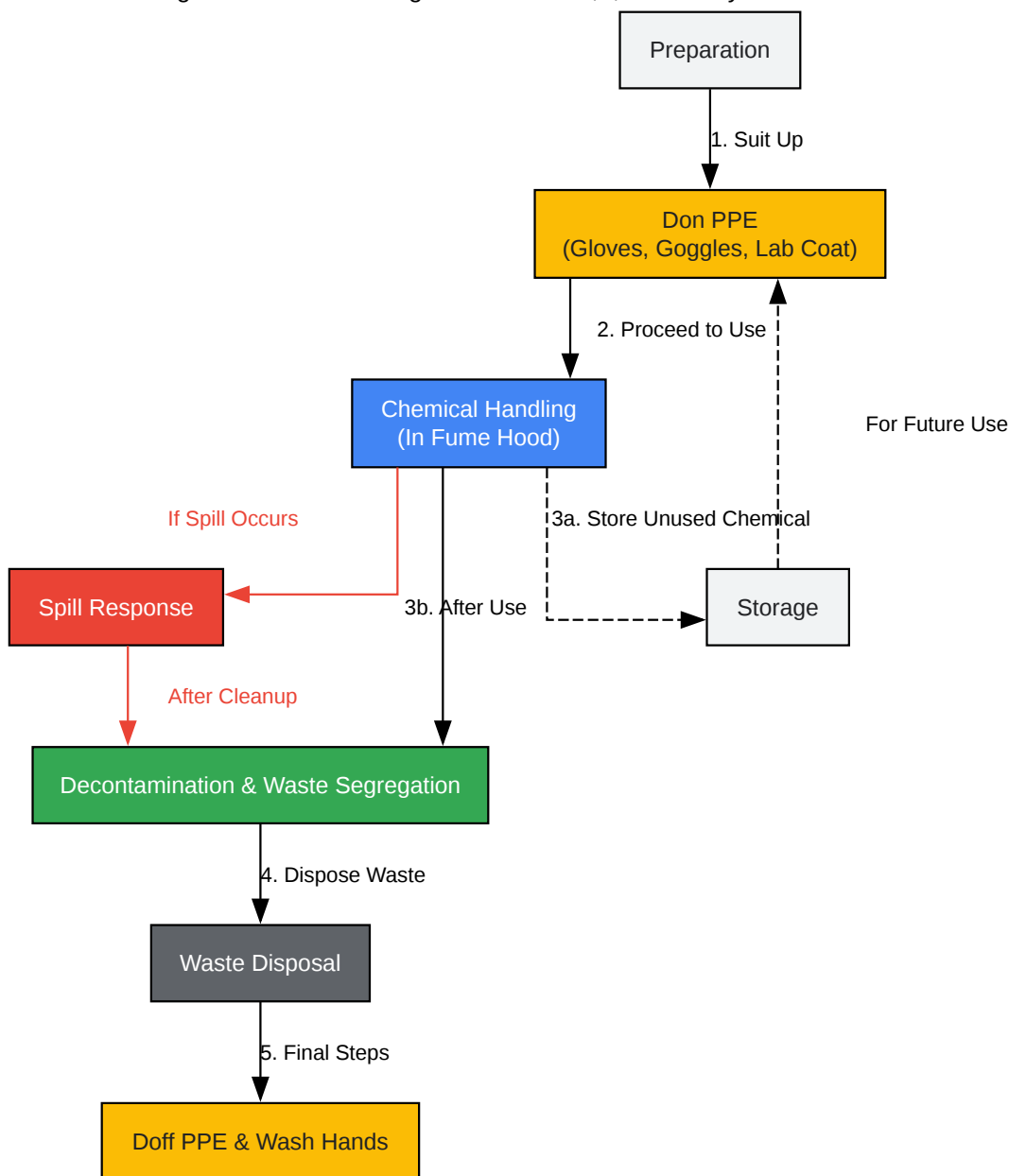
The selection of appropriate PPE is the first line of defense against the hazards associated with this compound. The following engineering controls and PPE are required.

PPE Category	Specification
Ventilation	All work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[5][6] Use only outdoors or in a well-ventilated area.[5][6]
Eye & Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5] A face shield may be required for additional protection against splashes.
Hand Protection	Wear chemical-impermeable gloves.[5][6] Gloves must be inspected prior to use.[5] The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[5]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[7] Fire/flammable resistant and impervious clothing is recommended.[5]
Respiratory Protection	If exposure limits are exceeded or irritation symptoms are experienced, use a full-face respirator.[5] For firefighting, a self-contained breathing apparatus (SCBA) is necessary.[5]

Safe Handling and Operational Workflow

A systematic approach to handling **2,3,3-Trimethyl-2-butanol** is essential to minimize risk. The following diagram illustrates the recommended workflow from preparation to disposal.

Figure 1. Safe Handling Workflow for 2,3,3-Trimethyl-2-butanol

[Click to download full resolution via product page](#)Figure 1. Safe Handling Workflow for **2,3,3-Trimethyl-2-butanol**

Step-by-Step Handling Procedures

- **Ventilation and Ignition Source Control:** Always handle this chemical in a well-ventilated area, such as a chemical fume hood, to prevent vapor accumulation.[5][6] Keep the work area free of all potential ignition sources, including open flames, sparks, and hot surfaces.[5] Use non-sparking tools and take precautionary measures against static discharge by grounding and bonding containers and equipment.[5][6]
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly after handling.[5] Do not eat, drink, or smoke in the work area.
- **Container Handling:** Keep containers tightly closed when not in use.[5][6]

Storage Plan

Proper storage is critical to maintain the chemical's stability and prevent accidents.

- **Location:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[5][8] The storage area should be a designated flammables area.[8]
- **Conditions:** Keep the container tightly closed.[5][6] The area should be secured, with access limited to authorized personnel.[5][6]
- **Container Integrity:** Protect containers from physical damage and check regularly for leaks.

Spill and Emergency Response

In the event of a spill or accidental exposure, immediate and appropriate action is required.

- **Spill Cleanup:**
 - Evacuate personnel from the immediate area and ensure adequate ventilation.[5]
 - Remove all sources of ignition.[5][6]
 - Wearing the appropriate PPE, contain the spill to prevent it from entering drains.[5]

- Absorb the spill with an inert, non-combustible material such as sand or earth.[7]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[6][8]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5]
 - Skin Contact: Immediately remove all contaminated clothing.[5] Rinse the affected skin with plenty of water.[5] If skin irritation occurs, get medical help.[6]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor.[5]
 - Ingestion: Rinse mouth with water.[5] Do not induce vomiting.[5] Call a poison control center or doctor immediately.[5]

Disposal Plan

All waste materials must be handled and disposed of in accordance with local, regional, and national regulations.[5][6]

- Waste Collection:
 - Collect waste **2,3,3-Trimethyl-2-butanol** and contaminated materials (e.g., absorbent pads, gloves) in a dedicated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Container Disposal:
 - Empty containers retain product residue and can be hazardous.[7]
 - Containers can be triple-rinsed (or equivalent).[5] The first rinse must be collected and disposed of as hazardous waste.[9]

- After thorough rinsing and drying, labels should be defaced, and the container can be offered for recycling, reconditioning, or disposed of in a sanitary landfill as appropriate.[5]
[9]
- Disposal Method:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.[5]
Do not allow the chemical to be released into drains or the environment.[5]

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